

Application Note: Quantification of 14,15-DHET in Plasma using LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 14(S),15(S)-Dihydroxy-5(Z),8(Z),10(E),12(E)-eicosatetraenoic acid

Cat. No.: B15550628

[Get Quote](#)

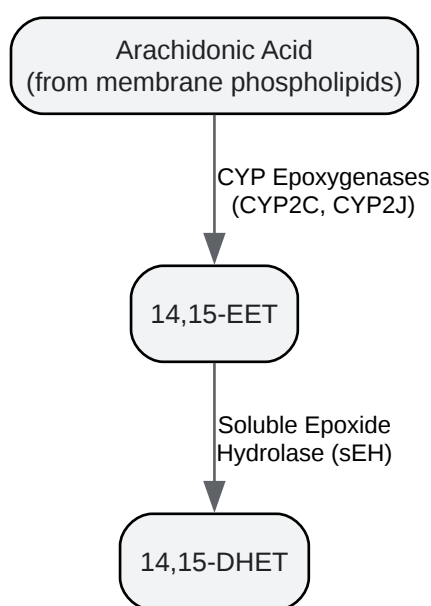
Introduction: The Significance of 14,15-DHET as a Biomarker

14,15-dihydroxyeicosatrienoic acid (14,15-DHET) is a major metabolite of 14,15-epoxyeicosatrienoic acid (14,15-EET), a bioactive lipid mediator derived from the metabolism of arachidonic acid by cytochrome P450 (CYP) epoxygenases.[1][2][3] While 14,15-EET exhibits potent vasodilatory, anti-inflammatory, and pro-angiogenic effects, it is rapidly hydrolyzed by soluble epoxide hydrolase (sEH) to the more stable, albeit generally less biologically active, 14,15-DHET.[1][2][4][5] Due to this rapid conversion, plasma levels of 14,15-DHET are often considered a reliable marker of the in vivo activity of the CYP epoxygenase pathway and sEH.[4][5][6] Dysregulation of the EET/DHET pathway has been implicated in a range of cardiovascular diseases, making the accurate quantification of 14,15-DHET in plasma a critical tool for researchers and drug development professionals.[4][6][7]

This application note provides a comprehensive and robust protocol for the quantification of 14,15-DHET in human plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.

Biochemical Pathway: Formation of 14,15-DHET

The synthesis of 14,15-DHET begins with the release of arachidonic acid from cell membrane phospholipids by phospholipase A₂.^{[1][2]} Cytochrome P450 epoxygenases, particularly isoforms of the CYP2C and CYP2J families, then convert arachidonic acid into 14,15-EET.^{[1][5]} Subsequently, soluble epoxide hydrolase (sEH) rapidly metabolizes 14,15-EET to 14,15-DHET.^{[2][3][5][8]} While once considered an inactive metabolite, recent studies have shown that 14,15-DHET can activate peroxisome proliferator-activated receptor- α (PPAR α), suggesting it may have its own biological functions.^{[9][10]}



[Click to download full resolution via product page](#)

Caption: Formation of 14,15-DHET from Arachidonic Acid.

Principle of LC-MS/MS Quantification

This method leverages the power of liquid chromatography to separate 14,15-DHET from other endogenous components in the plasma matrix, followed by tandem mass spectrometry for highly selective and sensitive detection. A stable isotope-labeled internal standard (e.g., 14,15-DHET-d₈) is employed to ensure accuracy and precision by correcting for variations in sample preparation and instrument response.

The mass spectrometer operates in Multiple Reaction Monitoring (MRM) mode, where a specific precursor ion of 14,15-DHET is selected and fragmented, and a characteristic product ion is monitored for quantification.[\[11\]](#) This process provides exceptional specificity, minimizing the potential for interference from other molecules.

Experimental Protocol

Materials and Reagents

- 14,15-DHET analytical standard
- 14,15-DHET-d8 (or other suitable stable isotope-labeled internal standard)
- LC-MS grade acetonitrile, methanol, water, and ethyl acetate
- Formic acid (or acetic acid)
- Human plasma (with anticoagulant, e.g., EDTA)
- Solid Phase Extraction (SPE) cartridges (e.g., C18 reverse-phase)[\[12\]](#)[\[13\]](#)

Sample Handling and Preparation

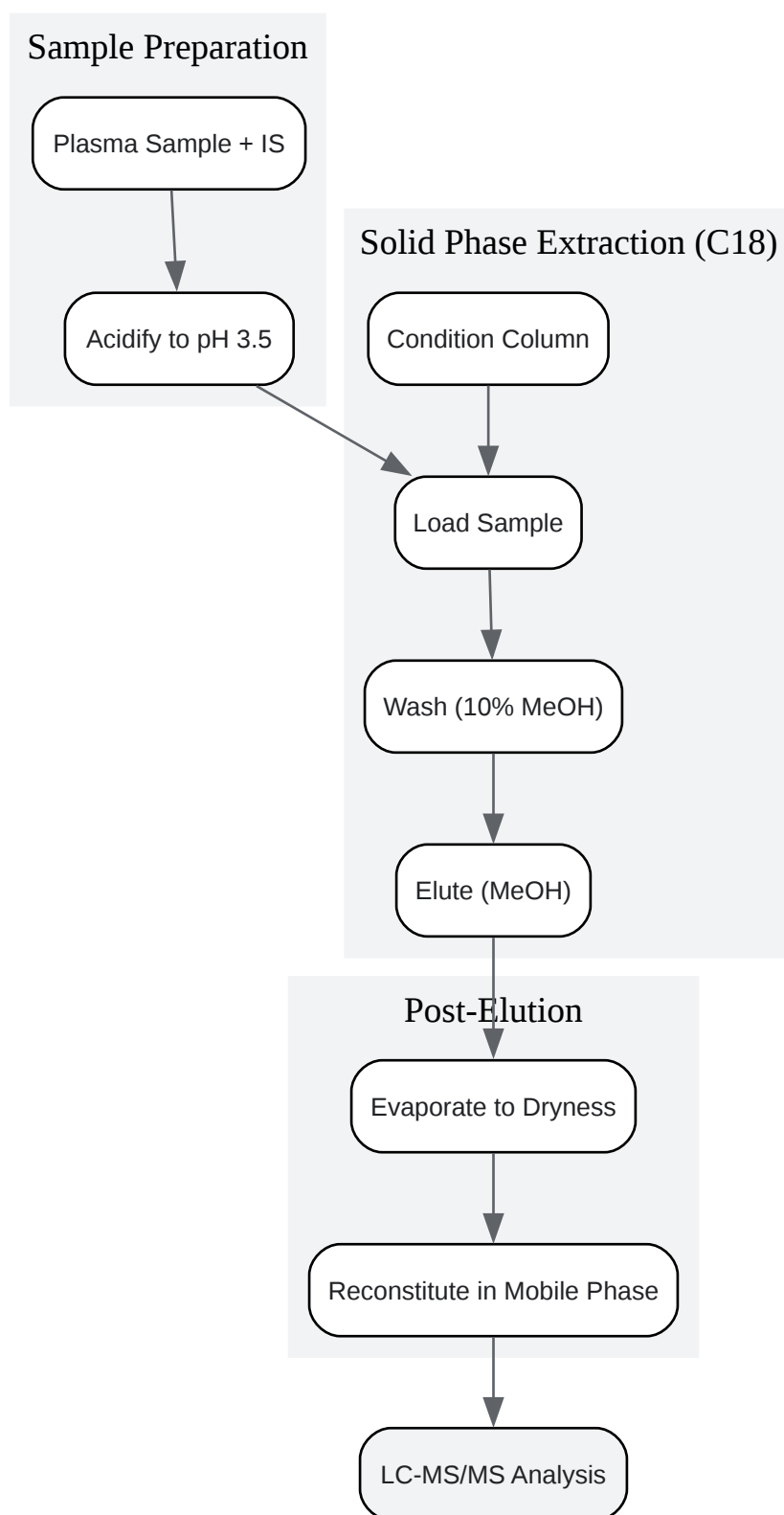
Proper sample handling is critical to prevent exogenous formation or degradation of eicosanoids.[\[14\]](#)

- Collection: Collect blood in tubes containing an anticoagulant and an antioxidant/enzyme inhibitor cocktail (e.g., indomethacin) to minimize ex vivo eicosanoid formation.[\[13\]](#)[\[14\]](#)
- Processing: Centrifuge blood to separate plasma, which should then be stored at -80°C until analysis.[\[15\]](#)

Detailed Solid Phase Extraction (SPE) Protocol

Solid-phase extraction is preferred over liquid-liquid extraction for its ability to provide cleaner extracts, which is crucial for sensitive LC-MS/MS analysis of low-abundance analytes in complex matrices like plasma.[\[12\]](#)

- Column Conditioning: Condition a C18 SPE cartridge by washing with 3 mL of methanol followed by 3 mL of water.[\[12\]](#)
- Sample Preparation:
 - Thaw plasma samples on ice.
 - To 200 μ L of plasma, add the internal standard (e.g., 14,15-DHET-d8) to a final concentration of 10 ng/mL.
 - Acidify the plasma to a pH of approximately 3.5 with 2M hydrochloric acid to facilitate retention of the acidic analyte on the reverse-phase sorbent.[\[13\]](#)
- Sample Loading: Load the acidified plasma onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 3 mL of 10% methanol in water to remove polar impurities.[\[12\]](#)
- Elution: Elute the 14,15-DHET and internal standard with 1 mL of methanol or ethyl acetate.[\[12\]](#)[\[13\]](#)
- Dry-down and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 100 μ L of the initial mobile phase (e.g., 60:40:0.02 water:acetonitrile:acetic acid).[\[12\]](#)



[Click to download full resolution via product page](#)

Caption: Solid Phase Extraction Workflow for 14,15-DHET.

LC-MS/MS Parameters

Liquid Chromatography (LC) Conditions:

Parameter	Recommended Condition	Rationale
Column	C18 Reverse-Phase (e.g., 2.1 x 100 mm, 1.8 µm)	Provides good retention and separation for lipids.
Mobile Phase A	Water with 0.1% Formic Acid (or 0.02% Acetic Acid)	Acidification improves peak shape and ionization efficiency. [12]
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	Strong organic solvent for eluting the analyte.
Flow Rate	0.3 mL/min	Appropriate for a 2.1 mm ID column.
Gradient	Start at 30% B, ramp to 95% B over 8 minutes, hold, and re-equilibrate.	Gradient elution is necessary to separate 14,15-DHET from other plasma components.
Column Temp.	40°C	Improves peak shape and reproducibility.
Injection Vol.	10 µL	

Mass Spectrometry (MS) Conditions:

Parameter	Recommended Condition	Rationale
Ionization Mode	Electrospray Ionization (ESI), Negative Ion Mode	Carboxylic acid group of 14,15-DHET is readily deprotonated.[16][17]
MRM Transitions	14,15-DHET:m/z 337.2 -> 183.114,15-DHET-d8:m/z 345.2 -> 188.1	Specific precursor-to-product ion transitions for quantification and confirmation.
Capillary Voltage	3500 V	Optimized for efficient ion generation.[16]
Gas Temp.	350°C	Facilitates desolvation of the analyte.[16]
Gas Flow	12 L/min	
Collision Energy	Optimized for each transition	Ensures efficient fragmentation of the precursor ion.

Method Validation

A thorough method validation is essential to ensure the reliability of the quantitative data. The validation should be performed in accordance with regulatory guidelines such as those from the FDA.[18][19][20][21]

Key Validation Parameters:

Parameter	Acceptance Criteria (Typical)	Purpose
Linearity	Correlation coefficient (r^2) > 0.99	Demonstrates a proportional response to concentration. [16] [18]
Accuracy	Within $\pm 15\%$ of the nominal concentration ($\pm 20\%$ at LLOQ)	Measures the closeness of the measured value to the true value. [18] [22]
Precision	Coefficient of variation (CV) $\leq 15\%$ ($\leq 20\%$ at LLOQ)	Assesses the reproducibility of the measurements. [18] [22]
Limit of Quantitation (LLOQ)	Signal-to-noise ratio > 10, with acceptable accuracy and precision.	The lowest concentration that can be reliably quantified. [23]
Selectivity	No significant interfering peaks at the retention time of the analyte.	Ensures the method is specific for 14,15-DHET.
Matrix Effect	Assessed to ensure ionization is not suppressed or enhanced by plasma components.	Critical for accuracy in complex biological matrices.
Stability	Analyte is stable under various storage and handling conditions.	Ensures sample integrity from collection to analysis.

Example Validation Data (Illustrative):

QC Level	Nominal Conc. (ng/mL)	Accuracy (% Bias)	Precision (% CV)
LLOQ	0.1	5.2%	12.5%
Low	0.3	-2.8%	8.9%
Medium	5.0	1.5%	6.2%
High	40.0	-0.8%	4.1%

Data Analysis and Interpretation

A calibration curve is generated by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards. The concentration of 14,15-DHET in the unknown plasma samples is then calculated from this curve using a weighted linear regression model.

Reported plasma concentrations of 14,15-DHET can vary, but studies have reported levels in healthy individuals to be in the range of approximately 1.65 ± 1.54 ng/mL, with potentially higher levels in patients with conditions like coronary heart disease (e.g., 2.53 ± 1.60 ng/mL).[\[4\]](#)
[\[6\]](#)[\[24\]](#)

Conclusion

This application note details a robust and validated LC-MS/MS method for the quantification of 14,15-DHET in human plasma. The protocol, from sample preparation using solid-phase extraction to optimized chromatographic and mass spectrometric conditions, provides the necessary sensitivity and specificity for accurate biomarker measurement. Adherence to the outlined validation procedures ensures the generation of high-quality, reliable data essential for advancing research and development in fields where the cytochrome P450 epoxygenase pathway plays a critical role.

References

- Zhu P, Peck B, Licea-Perez H, Callahan JF, Booth-Genthe C. Development of a semi-automated LC/MS/MS method for the simultaneous quantitation of 14,15-epoxyeicosatrienoic acid, 14,15-dihydroxyeicosatrienoic acid, leukotoxin and leukotoxin diol

in human plasma as biomarkers of soluble epoxide hydrolase activity in vivo. J Chromatogr B Analyt Technol Biomed Life Sci. 2011 Sep 1;879(25):2487-93. Available from: [\[Link\]](#)

- Yang J, Schmelzer K, Georgi K, Hammock BD. Comprehensive Ultra Performance Liquid Chromatographic Separation and Mass Spectrometric Analysis of Eicosanoid Metabolites Suitable for Human Materials. J Chromatogr B Analyt Technol Biomed Life Sci. 2015 Oct 3. Available from: [\[Link\]](#)
- Spector AA, Fang X, Snyder GD, Weintraub NL. Arachidonic acid cytochrome P450 epoxygenase pathway. J Lipid Res. 2009 Apr;50 Suppl(Suppl):S52-6. Available from: [\[Link\]](#)
- Spector AA, Fang X, Snyder GD, Weintraub NL. Arachidonic acid cytochrome P450 epoxygenase pathway. J Lipid Res. 2009;50:S52-S56. Available from: [\[Link\]](#)
- Cowart LA, Wei S, Hsu MH, Johnson EF, Krishna MU, Falck JR, Spector AA. 14,15-Dihydroxyeicosatrienoic acid activates peroxisome proliferator-activated receptor- α . J Biol Chem. 2002 Oct 11;277(41):35153-8. Available from: [\[Link\]](#)
- Serhan CN, et al. Specialized Pro-Resolving Mediators and Eicosanoids- A Preferred Solid-Phase Extraction Protocol from Tissues and Biological Fluids. The Serhan Laboratory. Available from: [\[Link\]](#)
- Xu D, et al. The role of 14,15-dihydroxyeicosatrienoic acid levels in inflammation and its relationship to lipoproteins. Lipids Health Dis. 2013 Oct 23;12:151. Available from: [\[Link\]](#)
- Gauthier-Lafaye A, et al. A sensitive LC-MS/MS method for the quantification of regioisomers of epoxyeicosatrienoic and dihydroxyeicosatrienoic acids in human plasma during endothelial stimulation. Anal Bioanal Chem. 2017 Mar;409(8):2135-2144. Available from: [\[Link\]](#)
- Wang Y, et al. Simultaneous profiling and quantification of 25 eicosanoids in human serum by ultrahigh-performance liquid chromatography coupled to tandem mass spectrometry. Anal Bioanal Chem. 2022 Nov;414(28):8145-8158. Available from: [\[Link\]](#)
- Sandle T. FDA Adopts ICH Final Guidance On Bioanalytical Method Validation. Outsourced Pharma. 2023 Jan 11. Available from: [\[Link\]](#)

- Spector AA. Arachidonic acid cytochrome P450 epoxygenase pathway. J Lipid Res. 2009 Apr;50 Suppl(Suppl):S52-6. Available from: [\[Link\]](#)
- Xu D, et al. The role of 14,15-dihydroxyeicosatrienoic acid levels in inflammation and its relationship to lipoproteins. Lipids Health Dis. 2013 Oct 23;12:151. Available from: [\[Link\]](#)
- U.S. Food and Drug Administration. M10 Bioanalytical Method Validation and Study Sample Analysis. 2022 Nov. Available from: [\[Link\]](#)
- Edin ML, et al. The Cytochrome P450 Epoxygenase Pathway Regulates the Hepatic Inflammatory Response in Fatty Liver Disease. PLoS One. 2014;9(9):e107147. Available from: [\[Link\]](#)
- American Society for Clinical Pharmacology & Therapeutics. FDA Announces Availability of a Final Guidance Entitled M10 Bioanalytical Method Validation. 2022 Nov 11. Available from: [\[Link\]](#)
- Navarro-Mabarak C, Morán J. Time- and concentration-dependent effects of 14,15-EET and 14,15DHET on... ResearchGate. Available from: [\[Link\]](#)
- Stanford University Mass Spectrometry. Fundamentals: Bioanalytical LC/MS method validation - fit for purpose. 2020 Jul 2. Available from: [\[Link\]](#)
- U.S. Food and Drug Administration. Guidance for Industry: Bioanalytical Method Validation. ResearchGate. Available from: [\[Link\]](#)
- Xu D, et al. The role of 14,15-dihydroxyeicosatrienoic acid levels in inflammation and its relationship to lipoproteins. ResearchGate. Available from: [\[Link\]](#)
- Edin ML, et al. LC-MS/MS analysis for 14, 15-EET, 14, 15-DHET, and 11,12-DHET levels in... ResearchGate. Available from: [\[Link\]](#)
- Nordström A, et al. Multiple Ionization Mass Spectrometry Strategy Used To Reveal the Complexity of Metabolomics. Anal Chem. 2008 Jan 15;80(2):421-9. Available from: [\[Link\]](#)
- Forensic RTI. Selecting and optimizing transitions for LC-MS/MS methods. Available from: [\[Link\]](#)

- Higashi T. A new strategy for ionization enhancement by derivatization for mass spectrometry. J Chromatogr B Analyt Technol Biomed Life Sci. 2011 May 15;879(17-18):1159-65. Available from: [\[Link\]](#)
- Nordström A, et al. Multiple ionization mass spectrometry strategy used to reveal the complexity of metabolomics. Anal Chem. 2008 Jan 15;80(2):421-9. Available from: [\[Link\]](#)
- Hénaut L, et al. Electron ionization mass spectrometric fragmentation and detection of autoxidation products of 2,6,10,14-tetramethyl-7-(3-methylpent-4-enyl)-pentadec-5-ene in Arctic sediments. Rapid Commun Mass Spectrom. 2018;32(23):2017-2026. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Arachidonic acid cytochrome P450 epoxygenase pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Arachidonic acid cytochrome P450 epoxygenase pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The role of 14,15-dihydroxyeicosatrienoic acid levels in inflammation and its relationship to lipoproteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The Cytochrome P450 Epoxygenase Pathway Regulates the Hepatic Inflammatory Response in Fatty Liver Disease | PLOS One [journals.plos.org]
- 6. The role of 14,15-dihydroxyeicosatrienoic acid levels in inflammation and its relationship to lipoproteins - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. journals.physiology.org [journals.physiology.org]
- 10. researchgate.net [researchgate.net]

- [11. forensicrti.org \[forensicrti.org\]](https://forensicrti.org)
- [12. Comprehensive Ultra Performance Liquid Chromatographic Separation and Mass Spectrometric Analysis of Eicosanoid Metabolites Suitable for Human Materials - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. arborassays.com \[arborassays.com\]](https://arborassays.com)
- [14. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
- [15. serhanlab.bwh.harvard.edu \[serhanlab.bwh.harvard.edu\]](https://serhanlab.bwh.harvard.edu)
- [16. Simultaneous profiling and quantification of 25 eicosanoids in human serum by ultrahigh-performance liquid chromatography coupled to tandem mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. A new strategy for ionization enhancement by derivatization for mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. FDA Adopts ICH Final Guidance On Bioanalytical Method Validation \[outsourcedpharma.com\]](#)
- [19. fda.gov \[fda.gov\]](https://fda.gov)
- [20. FDA News: Issue 21-1, November 2022 \[ascpt.org\]](#)
- [21. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [22. mass-spec.stanford.edu \[mass-spec.stanford.edu\]](https://mass-spec.stanford.edu)
- [23. A sensitive LC-MS/MS method for the quantification of regioisomers of epoxyeicosatrienoic and dihydroxyeicosatrienoic acids in human plasma during endothelial stimulation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Application Note: Quantification of 14,15-DHET in Plasma using LC-MS/MS]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15550628/docs#application-note-quantification-of-14-15-dhet-in-plasma-using-lc-ms-ms\]](https://www.benchchem.com/product/b15550628/docs#application-note-quantification-of-14-15-dhet-in-plasma-using-lc-ms-ms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)